

Duostatin 5: An In-Depth Technical Guide to a Potent ADC Payload

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Duostatin 5 is a synthetic analogue of the potent dolastatin 10, a natural product isolated from the sea hare Dolabella auricularia. As a derivative of monomethyl auristatin F (MMAF), **Duostatin 5** has emerged as a highly potent cytotoxic agent for use in antibody-drug conjugates (ADCs).[1][2] Its mechanism of action, like other auristatins, involves the inhibition of tubulin polymerization, leading to cell cycle arrest and apoptosis.[1][3] This technical guide provides a comprehensive overview of **Duostatin 5** as an ADC payload, including its synthesis, mechanism of action, conjugation technologies, and preclinical data.

Physicochemical Properties

Property	Value "	Reference
Molecular Formula	C40H69N9O6	MedChemExpress
Molecular Weight	772.03 g/mol	MedChemExpress
Appearance	White to off-white solid	MedChemExpress
Solubility	Soluble in DMSO	MedChemExpress



Synthesis of Duostatin 5

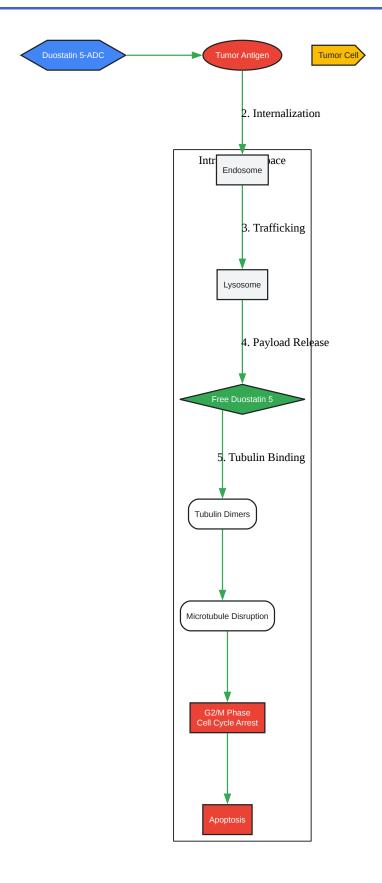
While a detailed, step-by-step synthesis of **Duostatin 5** from basic starting materials is proprietary, a general method for its preparation is outlined in patent literature. The synthesis is described as having fewer steps and being more stable compared to other auristatin analogues.[1] A key feature of the **Duostatin 5** structure is the presence of an azide group, making it suitable for click chemistry-based conjugation methods.

A general synthesis approach involves the coupling of peptide fragments, followed by the introduction of the unique side chains that characterize **Duostatin 5**. The final product is a pentapeptide analogue with high cytotoxic potential.

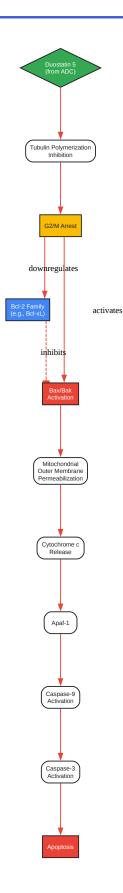
Mechanism of Action

Duostatin 5 exerts its cytotoxic effects by disrupting microtubule dynamics, a critical process for cell division.

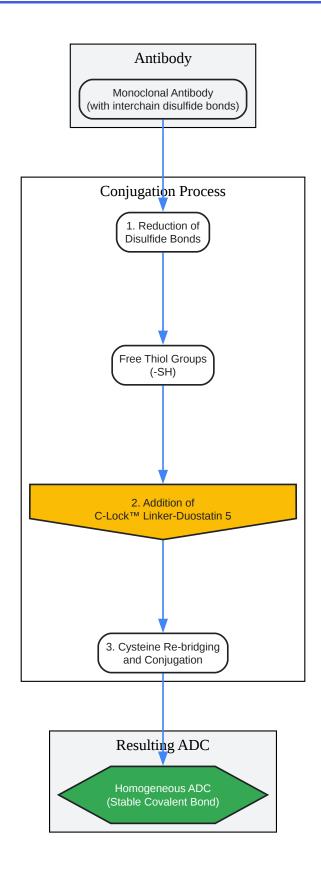












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